A Comparative Guide to Strontium Carbide and Calcium Carbide for Researchers

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Compound of Interest

Compound Name:	*Strontium carbide*
CAS No.:	*12071-29-3*
Cat. No.:	*B083920*

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An objective analysis of the properties, synthesis, and reactivity of **Strontium Carbide** (SrC_2) and Calcium Carbide (CaC_2), with a focus on their applications as precursors in chemical synthesis.

Strontium carbide and calcium carbide are both alkaline earth metal acetylides, compounds that share a fundamental chemical identity as salts of the acetylide anion (C_2^{2-}). Their primary and most significant shared property is their rapid reaction with water to produce acetylene (C_2H_2), a foundational C2 building block for a vast array of organic syntheses. While calcium carbide is widely known and utilized industrially, **strontium carbide** offers potentially different reactivity based on its position in the periodic table. This guide provides a detailed comparison of their properties, synthesis protocols, and reactivity, offering researchers and drug development professionals insight into their respective characteristics.

Comparative Physical and Chemical Properties

The fundamental properties of **strontium carbide** and calcium carbide are summarized below. Notably, **strontium carbide** is significantly denser than its calcium counterpart and possesses a lower melting point.

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Property	Strontium Carbide (SrC_2)	Calcium Carbide (CaC_2)
Chemical Formula	SrC_2	CaC_2
Molar Mass	111.64 g/mol [1]	64.10 g/mol
Appearance	Black tetragonal crystals[1]	Pure: Colorless solid. Technical: Grayish-black crystalline solid.[2]
Density	3.19 g/cm³	2.22 g/cm³
Melting Point	1,800 °C[1]	2,160 °C
Boiling Point	Not available	2,300 °C
Crystal Structure	Polymorphic: Monoclinic, Tetragonal, and a high-temperature Face-Centered Cubic (fcc) phase above 370°C.[1]	Polymorphic: Distorted rock-salt structure at room temperature, with known tetragonal and monoclinic forms.[2]
Reactivity with Water	Rapidly decomposes to form acetylene and strontium hydroxide.[1]	Reacts vigorously with water to produce acetylene and calcium hydroxide.[2]

Structural and Bonding Characteristics

Both SrC_2 and CaC_2 are ionic compounds consisting of a divalent metal cation (Sr^{2+} or Ca^{2+}) and a divalent acetylide anion (C_2^{2-}). The acetylide anion features a carbon-carbon triple bond. This ionic salt structure is key to their reactivity, particularly in the hydrolysis reaction where the strongly basic acetylide anion readily accepts protons from water.

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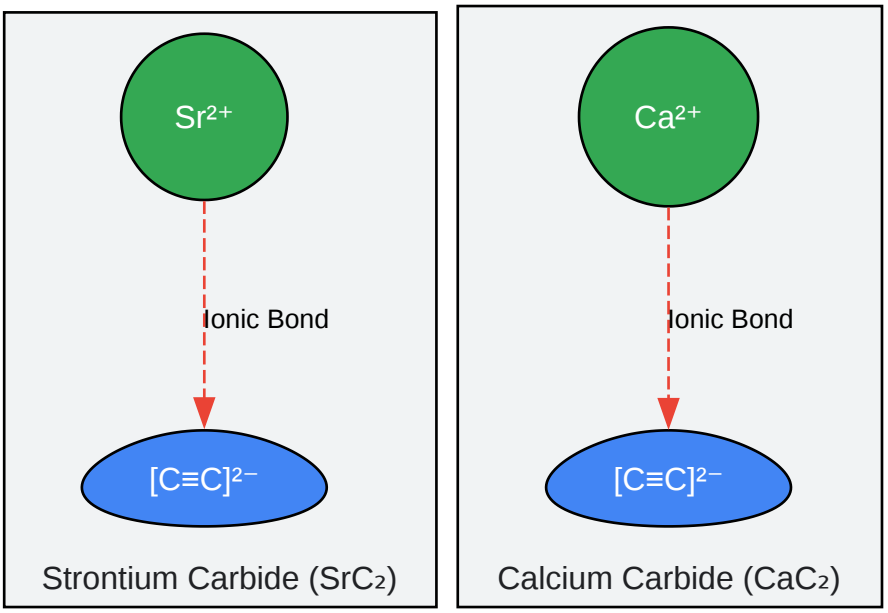

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Ionic structure of alkaline earth acetylides.

Synthesis and Experimental Protocols

The industrial production of both carbides involves high-temperature carbothermal reduction. However, laboratory-scale syntheses can be achieved through various methods.

General Synthesis Workflow

The most common synthesis route involves heating a metal oxide or carbonate with a carbon source in an inert atmosphere at high temperatures. The process drives off carbon monoxide or dioxide, leaving the metal carbide.

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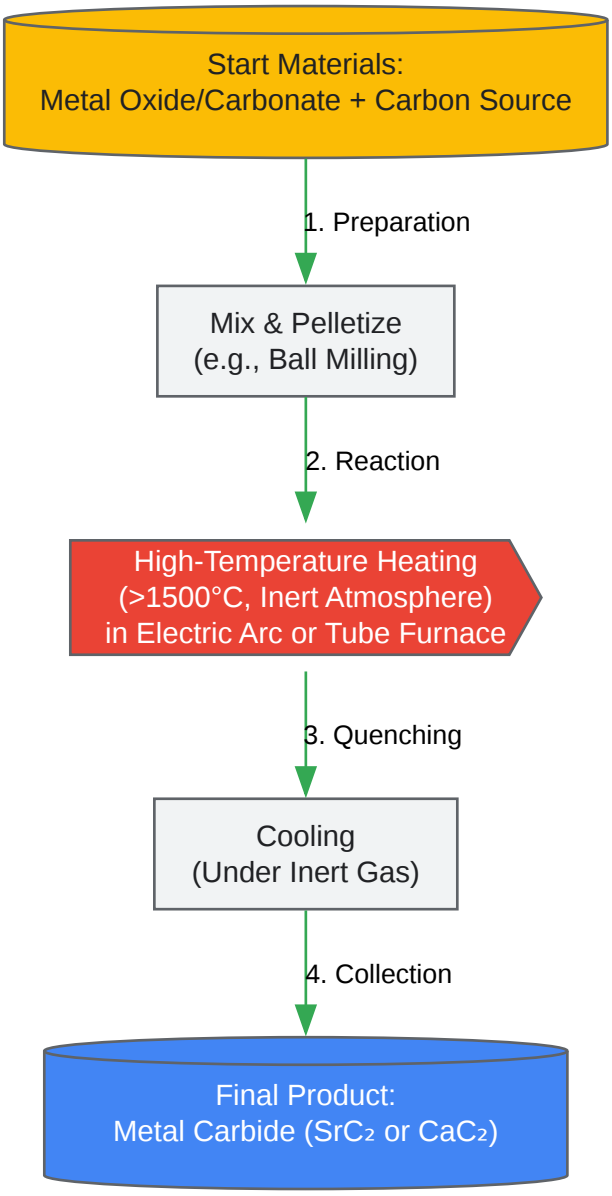

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General workflow for carbothermal synthesis.

Experimental Protocol 1: Microwave-Assisted Synthesis of Calcium Carbide (CaC_2)

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This method, adapted from solid-state synthesis procedures, offers a faster and more energy-efficient route compared to conventional furnace heating.[3]

- Preparation of Reactants:
  - Reagent grade calcium oxide (CaO) is heat-treated at 1000 °C for 5 hours to remove any residual calcium hydroxide.
  - The heat-treated CaO and graphite powder are mixed in a 1:3 molar ratio.
- Milling:
  - The powder mixture is placed in a ball mill with stabilized zirconia balls and acetone.
  - The mixture is milled for 24 hours to ensure homogeneous mixing and particle size reduction.
- Drying and Pelletizing:
  - The resulting slurry is separated from the milling balls by sieving.
  - The slurry is vacuum-dried at 100 °C for 24 hours.
  - The dried powder is pressed into pellets using a die-press.
- Microwave Reaction:
  - The pellets are placed in a 2.45 GHz microwave reactor.
  - The reaction is carried out for approximately 3 hours. Microwave energy couples efficiently with graphite, leading to rapid volumetric heating.[3]
- Characterization: The final product can be analyzed using X-ray diffraction (XRD) to confirm the formation of CaC_2 phases.

Experimental Protocol 2: General Synthesis of Strontium Carbide (SrC_2)

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Detailed laboratory protocols for SrC_2 are less common in the literature, but a generalized procedure can be derived from described industrial methods.[1]

- Preparation of Reactants:
  - Strontium carbonate ($SrCO_3$) or strontium oxide (SrO) is used as the strontium source.
  - A carbon reductant, such as powdered coke or graphite, is required.
- Mixing: The reactants are thoroughly mixed in the appropriate stoichiometric ratio (e.g., $SrO + 3C \rightarrow SrC_2 + CO$).
- High-Temperature Reaction:
  - The mixture is placed in a graphite crucible within an electric arc furnace or a high-temperature tube furnace.
  - The furnace is purged with an inert gas (e.g., argon).
  - The temperature is raised to over 1500 °C. The carbothermal reduction of SrO begins at around 150 °C.[1]
- Cooling and Collection:
  - After the reaction is complete, the furnace is cooled to room temperature under an inert atmosphere to prevent oxidation of the product.
  - The resulting SrC_2 is collected for use.

Chemical Reactivity and Performance

The most important reaction for both carbides is hydrolysis, which generates acetylene gas.

Reaction Equations: $SrC_2(s) + 2H_2O(l) \rightarrow Sr(OH)_2(aq) + C_2H_2(g)$ $CaC_2(s) + 2H_2O(l) \rightarrow Ca(OH)_2(aq) + C_2H_2(g)$[2]

The hydrolysis of calcium carbide is a strongly exothermic reaction, with a standard enthalpy of reaction ($\Delta H°$) of -127.2 kJ/mol.[4][5] While specific thermodynamic data for **strontium**

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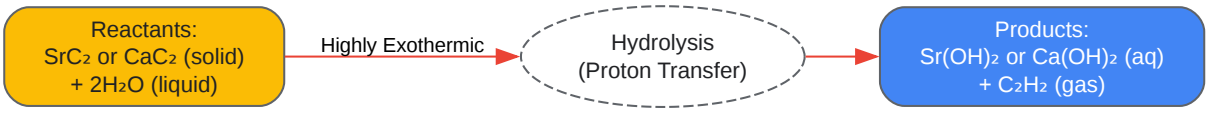
carbide's hydrolysis is not readily available, general periodic trends for alkaline earth metals suggest that reactivity increases down the group.[6][7] Therefore, it is expected that **strontium carbide** reacts even more vigorously with water than calcium carbide.



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Reaction pathway for carbide hydrolysis.

Applications in Research and Drug Development

For researchers, particularly in organic synthesis and drug development, the primary value of these carbides lies in their ability to serve as a safe and convenient solid source of acetylene. Handling gaseous acetylene is hazardous and requires specialized equipment. Calcium carbide, and by extension **strontium carbide**, can be used to generate acetylene in situ for immediate use in reactions.[8][9]

Acetylene is a versatile precursor for:

- Vinylation Reactions: Adding an acetylene unit across a bond to create vinyl groups.
- Cross-Coupling Reactions: Such as Sonogashira coupling, to form substituted alkynes.
- Synthesis of Heterocycles: Acetylene is a key component in building ring structures common in pharmaceuticals.[8]
- Functional Acetylene Derivatives: The generation of acetylene from calcium carbide has been used in aldehyde-alkyne-amine (A3) coupling reactions to produce propargylamines, which are important intermediates.[9]

While calcium carbide is more common and cost-effective, **strontium carbide** could be investigated in applications where modified reactivity or the resulting strontium hydroxide byproduct might be advantageous. Other niche applications include the use of CaC_2 in steelmaking for desulfurization and SrC_2 in solid-state metathesis reactions to produce other metal carbides.[1]

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